

Application Notes and Protocols: Preparation of Direct Blue 67 Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Direct blue 67*

Cat. No.: *B1217340*

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This document provides a detailed protocol for the preparation of a **Direct Blue 67** stock solution for use in various research applications. **Direct Blue 67** is a water-soluble anionic dye utilized in textile dyeing, as well as in the paper and leather industries.^[1] Its application in a laboratory setting may include its use as a stain or dye in various assays.

Physicochemical and Safety Data

A summary of the key quantitative and qualitative data for **Direct Blue 67** is presented below. Proper handling and storage are crucial for maintaining the integrity and stability of the stock solution.

Property	Value	Reference
CAS Number	3354-97-0	[1] [2]
Molecular Formula	C34H24N5Na3O12S3	
Molecular Weight	859.75 g/mol	
Physical Appearance	Bluish-Red to Black Powder	
Solubility	Soluble in water; Slightly soluble in ethanol; Insoluble in most organic solvents.	
Storage	Store in a cool, dry place away from direct sunlight and oxidizing agents.	[3] [4]
Primary Hazards	May be harmful if swallowed or inhaled. May cause skin and eye irritation.	[5] [6]

Experimental Protocol: Preparation of a 1% (w/v) Direct Blue 67 Stock Solution

This protocol details the steps for preparing a 1% (weight/volume) stock solution of **Direct Blue 67** in water. This concentration is a common starting point for many applications and can be further diluted as required.

Materials:

- **Direct Blue 67** powder (CAS: 3354-97-0)
- High-purity deionized or distilled water
- 50 mL conical tube or volumetric flask
- Magnetic stirrer and stir bar (optional)
- Weighing paper or boat

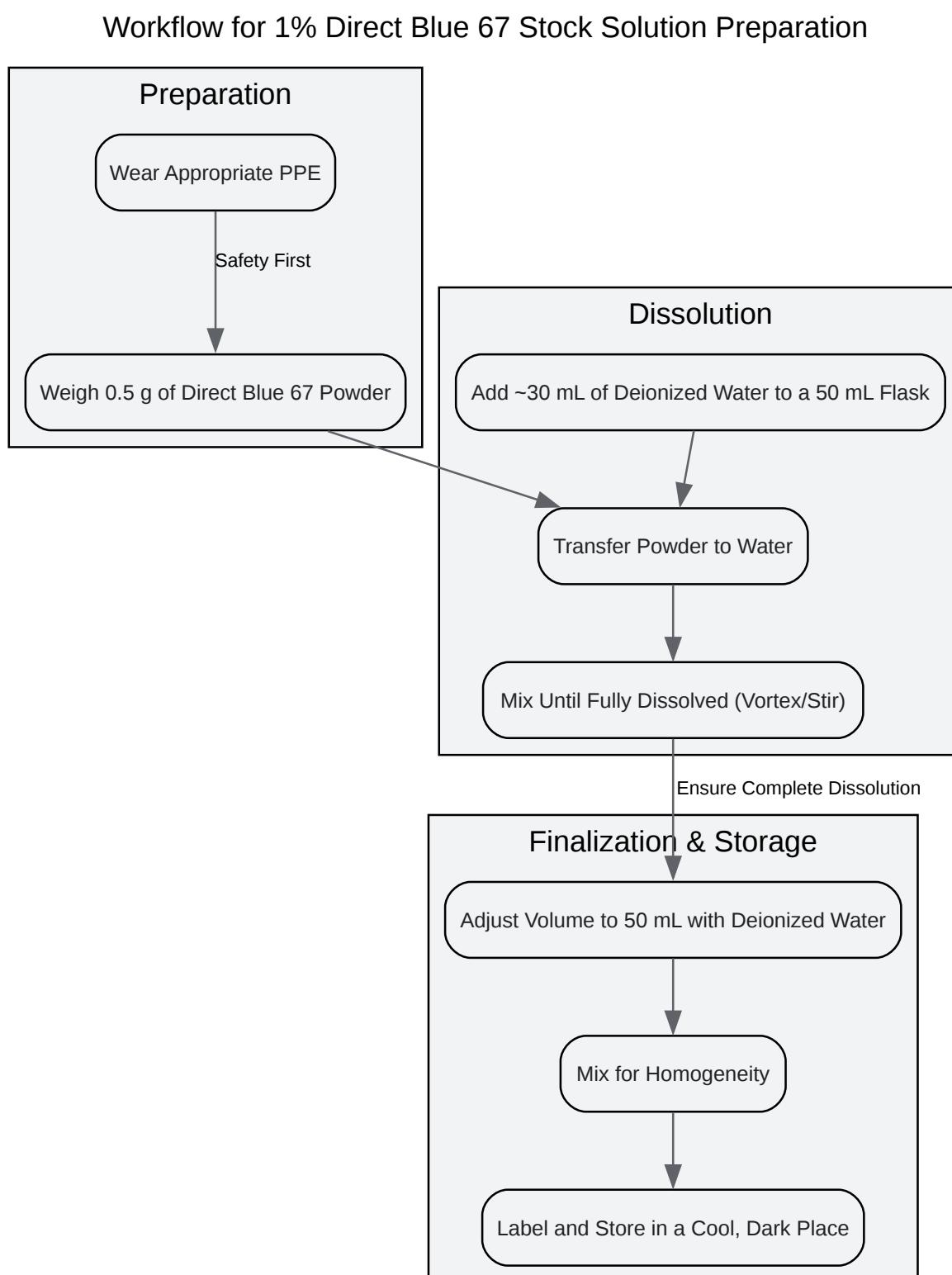
- Spatula
- Analytical balance
- Appropriate Personal Protective Equipment (PPE): safety goggles, gloves, lab coat, and a dust mask or respirator when handling the powder.

Procedure:

- Safety Precautions: Before starting, ensure you are wearing the appropriate PPE. Handle the **Direct Blue 67** powder in a well-ventilated area or a chemical fume hood to avoid inhalation.[4][7]
- Weighing the Dye: Tare the analytical balance with a clean weighing boat. Carefully weigh out 0.5 g of **Direct Blue 67** powder using a spatula.
- Initial Dissolution: Add approximately 30-40 mL of deionized water to a 50 mL conical tube or volumetric flask. If using a magnetic stirrer, add the stir bar to the flask.
- Adding the Dye: Carefully transfer the weighed **Direct Blue 67** powder into the water. To ensure all the powder is transferred, you can rinse the weighing boat with a small amount of the water from the flask and add it back.
- Dissolving the Dye: Secure the cap on the tube/flask and vortex or place it on a magnetic stirrer at a moderate speed. Allow the solution to mix until all the dye powder is completely dissolved. This may take some time. Gentle warming in a water bath (around 50°C) can aid dissolution.[8]
- Adjusting the Final Volume: Once the dye is fully dissolved, carefully add deionized water to bring the total volume of the solution up to 50 mL. If using a volumetric flask, add water until the bottom of the meniscus is on the calibration mark.
- Final Mixing and Storage: Cap the container and invert it several times to ensure the solution is homogeneous. Label the container clearly with the name of the solution ("1% **Direct Blue 67** Stock Solution"), the date of preparation, and your initials.
- Storage: Store the stock solution in a tightly sealed container in a cool, dark, and dry place.

Visualizations

Experimental Workflow for Stock Solution Preparation



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Caption: A flowchart illustrating the key steps for preparing a 1% **Direct Blue 67** stock solution.

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- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of Direct Blue 67 Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1217340#protocol-for-preparing-a-direct-blue-67-stock-solution>

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